

In-depth Technical Guide: Thermal Stability and Degradation Profile of Pigment Red 4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 4*

Cat. No.: *B1669069*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability and degradation profile of **Pigment Red 4** (CI 12085). This information is critical for researchers, scientists, and professionals in drug development and other industries where this pigment is utilized, ensuring its proper application and the stability of the final products.

Introduction to Pigment Red 4

Pigment Red 4, chemically identified as 1-((2-chloro-4-nitrophenyl)azo)-2-naphthol, is a monoazo pigment widely used for its vibrant red color.^[1] It is also known by other names, including D&C Red No. 36.^{[2][3][4]} Its primary applications are in printing inks, paints, plastics, and cosmetics.^{[1][5]} Understanding its thermal stability is paramount for its use in processes involving elevated temperatures.

Thermal Stability of Pigment Red 4

The thermal stability of a pigment is a critical parameter that determines its suitability for various applications, particularly in the plastics and coatings industries where high-temperature processing is common. The heat resistance of **Pigment Red 4** has been reported by various sources, with some variations in the exact temperature limits.

Several technical data sheets indicate a general heat resistance for **Pigment Red 4** in the range of 140°C to 200°C. One source specifies that the pigment is stable at 180°C for 10

minutes and at 200°C for 5 minutes, but not stable at 220°C. Another source indicates a heat resistance of up to 160°C.^[4] A safety data sheet for **Pigment Red 4** also notes a decomposition temperature of 274°C.

It is important to note that the thermal stability of **Pigment Red 4** can be influenced by the specific formulation, the presence of other substances, and the duration of heat exposure.

Table 1: Reported Thermal Stability of **Pigment Red 4**

Parameter	Value	Source(s)
Heat Resistance	140 °C	^[5]
Heat Resistance	160 °C	^[4]
Heat Resistance	180 °C	
Heat Resistance	200 °C	
Decomposition Temperature	274 °C	

Degradation Profile

A detailed degradation profile of **Pigment Red 4** through thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) is not extensively available in the public domain. However, based on the reported decomposition temperature and the general behavior of monoazo pigments, a qualitative degradation profile can be inferred.

The degradation of **Pigment Red 4** is expected to occur as the temperature increases, leading to the breakdown of its chemical structure. The azo bond (-N=N-) is often the most thermally labile part of the molecule. Its cleavage can lead to the formation of various aromatic compounds.

A comprehensive thermal analysis would typically involve a multi-stage weight loss as different parts of the molecule decompose at varying temperatures. The initial weight loss may be attributed to the loss of volatile impurities or moisture. As the temperature rises, the main decomposition phase would occur, corresponding to the cleavage of the azo linkage and the breakdown of the aromatic rings.

Experimental Protocols for Thermal Analysis

To accurately determine the thermal stability and degradation profile of **Pigment Red 4**, standardized experimental protocols for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) should be employed.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which **Pigment Red 4** degrades and to quantify the mass loss as a function of temperature.

Apparatus: A thermogravimetric analyzer.

Methodology:

- A small, accurately weighed sample of **Pigment Red 4** (typically 5-10 mg) is placed in a sample pan (e.g., alumina or platinum).
- The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- The weight of the sample is continuously monitored as the temperature increases.
- The TGA thermogram, a plot of mass versus temperature, is generated.
- The onset temperature of decomposition and the percentage of weight loss at different temperature intervals are determined from the thermogram.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point, glass transition temperature, and to observe any endothermic or exothermic events associated with the degradation of **Pigment Red 4**.

Apparatus: A differential scanning calorimeter.

Methodology:

- A small, accurately weighed sample of **Pigment Red 4** (typically 2-5 mg) is hermetically sealed in an aluminum pan.

- An empty sealed pan is used as a reference.
- Both the sample and reference pans are heated at a constant rate (e.g., 10 °C/min) in a controlled atmosphere.
- The difference in heat flow required to maintain the sample and reference at the same temperature is measured and plotted against temperature.
- The DSC thermogram is analyzed to identify thermal events such as melting and decomposition.

Visualization of Degradation Pathway

While a detailed experimental degradation pathway for **Pigment Red 4** is not available, a conceptual logical workflow for its thermal analysis can be visualized.



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Caption: Conceptual workflow for the thermal analysis of **Pigment Red 4**.

Conclusion

The thermal stability of **Pigment Red 4** is a crucial factor for its application in various industrial processes. While technical data sheets provide a general understanding of its heat resistance, detailed quantitative data from techniques like TGA and DSC are necessary for a complete degradation profile. The information and protocols provided in this guide serve as a valuable resource for researchers and professionals working with this pigment, enabling them to make informed decisions regarding its use and to ensure the quality and stability of their products. Further detailed experimental studies are recommended to fully elucidate the thermal degradation pathway of **Pigment Red 4**.

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- To cite this document: BenchChem. [In-depth Technical Guide: Thermal Stability and Degradation Profile of Pigment Red 4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669069#thermal-stability-and-degradation-profile-of-pigment-red-4]

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